

Application Notes and Protocols for SH-BC-893

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Compound of Interest

Compound Name: A-893

Cat. No.: B605061

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Disclaimer: The following information pertains to the synthetic sphingolipid analog SH-BC-893. Publicly available scientific literature does not provide sufficient information on a compound designated solely as "**A-893**" in the context of dosage and administration for research applications. It is presumed that the intended compound of interest is SH-BC-893.

These notes are intended for researchers, scientists, and drug development professionals.

I. Overview and Mechanism of Action

SH-BC-893 is a water-soluble, orally bioavailable synthetic sphingolipid analog. It has demonstrated potential as an anti-neoplastic and anti-obesity agent.^[1] Its primary mechanism of action involves the dual inhibition of critical cellular trafficking pathways.

SH-BC-893 activates Protein Phosphatase 2A (PP2A), which leads to the mislocalization of the lipid kinase PIKfyve.^[1] This, in turn, disrupts endolysosomal trafficking and blocks lysosome-dependent nutrient generation pathways, effectively starving cancer cells.^[1] Additionally, SH-BC-893 inactivates ARF6, a key regulator of endosomal recycling.^{[2][3]} This combined activity also counteracts ceramide-induced mitochondrial fission, a process implicated in diet-induced obesity.^{[2][4]} By preserving mitochondrial morphology and function, SH-BC-893 has been shown to correct metabolic dysfunctions associated with a high-fat diet.^{[2][3][4]}

II. Quantitative Data Summary

The following tables summarize the reported dosages and concentrations for SH-BC-893 in key preclinical studies.

Table 1: In Vitro Dosage

Cell Type	Application	Concentration	Incubation Time	Outcome
Mouse Embryonic Fibroblasts (MEFs)	Protection from palmitate-induced mitochondrial fission	5 μ M	3 hours	Preserved tubular mitochondrial network. [5]
Various Cancer Cell Lines	Induction of cell death	Not specified	Not specified	Selectively killed cells with activated Ras. [1]

Table 2: In Vivo Dosage

Animal Model	Application	Dosage	Administration Route	Frequency	Outcome
C57BL/6J Mice (Male)	Diet-Induced Obesity	120 mg/kg	Oral (gavage)	Single dose	Normalized mitochondrial morphology in liver, brain, and white adipose tissue within 4 hours; reduced food intake. [2]
PTEN-deficient Mice	Prostate Tumor Growth Inhibition	Not specified	Not specified	Not specified	Profoundly inhibited tumor growth. [1]

III. Experimental Protocols

A. In Vitro Protocol: Inhibition of Ceramide-Induced Mitochondrial Fission

This protocol describes the methodology to assess the protective effects of SH-BC-893 against mitochondrial fragmentation induced by fatty acids in cultured cells.

1. Materials:

- Mouse Embryonic Fibroblasts (MEFs)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- SH-BC-893 (stock solution in a suitable solvent, e.g., DMSO)
- Palmitate solution (conjugated to BSA)
- Mitochondrial staining reagent (e.g., MitoTracker Red CMXRos)
- Fixative (e.g., 4% paraformaldehyde)
- Mounting medium with DAPI
- Fluorescence microscope

2. Procedure:

- Cell Culture: Culture MEFs in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Treatment: a. Seed MEFs onto glass coverslips in a 24-well plate and allow them to adhere overnight. b. Pre-treat the cells with 5 µM SH-BC-893 (or vehicle control) for 3 hours.^[5] c. Following pre-treatment, add palmitate (e.g., 250 µM) to the media and incubate for an additional 3 hours.^[5]
- Mitochondrial Staining and Imaging: a. During the final 30 minutes of incubation, add a mitochondrial staining reagent to the media according to the manufacturer's instructions. b. Wash the cells with pre-warmed PBS. c. Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature. d. Wash the cells with PBS. e. Mount the coverslips onto microscope slides using a mounting medium containing DAPI. f. Image the cells using a fluorescence microscope to visualize mitochondrial morphology. Fragmented mitochondria will appear as small, punctate structures, while healthy mitochondria will form an interconnected tubular network.

B. In Vivo Protocol: Diet-Induced Obesity Model

This protocol outlines the procedure for evaluating the efficacy of SH-BC-893 in a diet-induced obesity mouse model.

1. Materials:

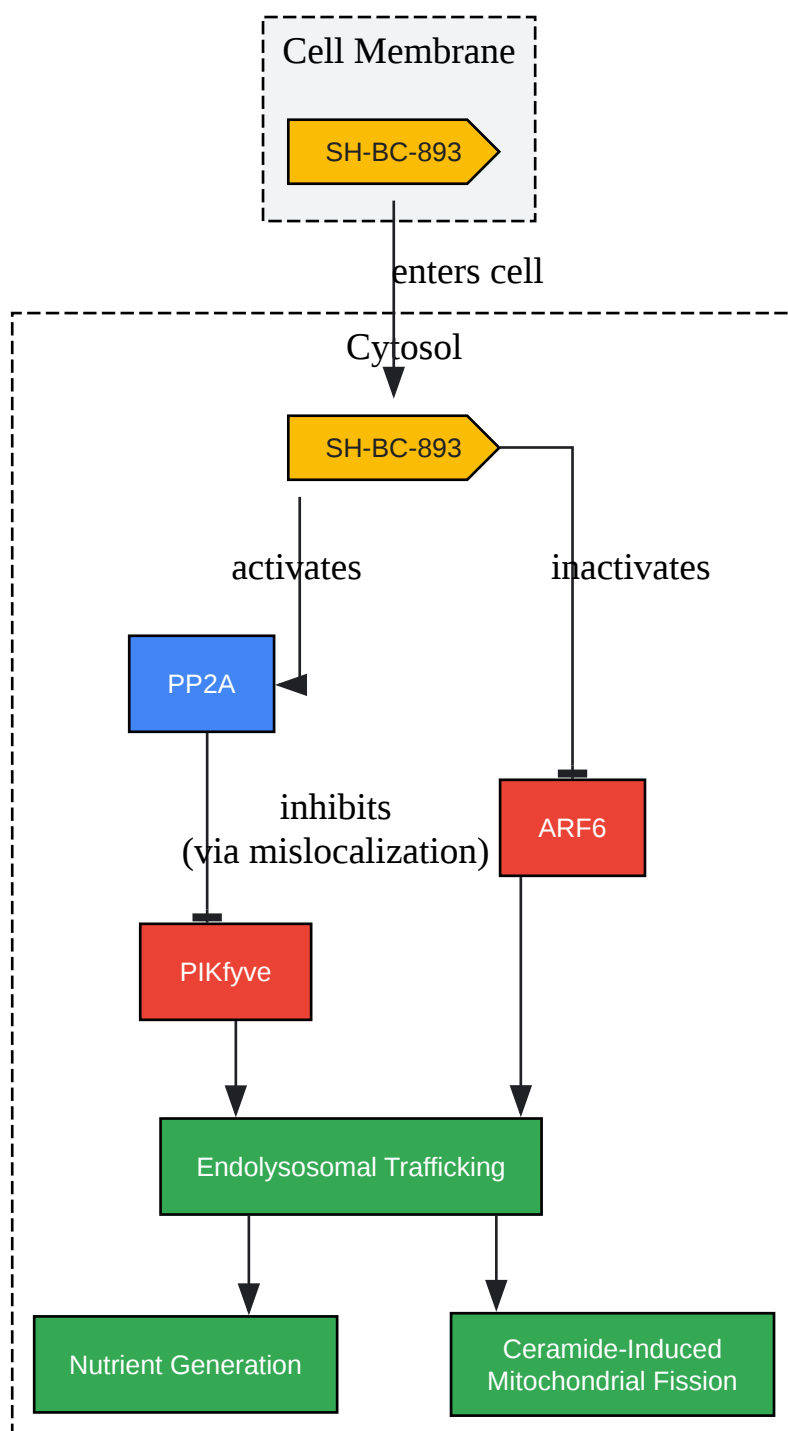
- Male C57BL/6J mice (6 weeks old)[2]
- Standard chow diet (10% kcal from fat)[2]
- High-fat diet (HFD) (45-60% kcal from fat)[2][6]
- SH-BC-893
- Vehicle control (e.g., water)
- Oral gavage needles
- Equipment for measuring body weight, food intake, and performing glucose tolerance tests.

2. Procedure:

- Acclimatization: Acclimate mice for one week upon arrival, with free access to standard chow and water.
- Diet Induction: a. Randomly assign mice to two groups: a control group fed a standard diet and an experimental group fed an HFD.[7] b. Maintain the mice on their respective diets for an extended period (e.g., 24 weeks) to induce obesity and metabolic dysfunction in the HFD group.[2] Monitor body weight regularly.
- SH-BC-893 Administration: a. After the diet-induction period, administer a single oral dose of 120 mg/kg SH-BC-893 or vehicle to the HFD-fed mice via gavage.[2]
- Monitoring and Analysis: a. Food Intake: Measure food consumption over a defined period (e.g., 24 hours) post-administration.[2] b. Tissue Analysis: At a specified time point (e.g., 4 hours post-dose), euthanize a subset of mice and harvest tissues (liver, brain, white adipose tissue) for analysis of mitochondrial morphology via microscopy or other relevant assays.[2][4] c. Metabolic Studies: In separate cohorts, perform glucose and insulin tolerance tests to assess metabolic function.[7][8]

IV. Visualizations

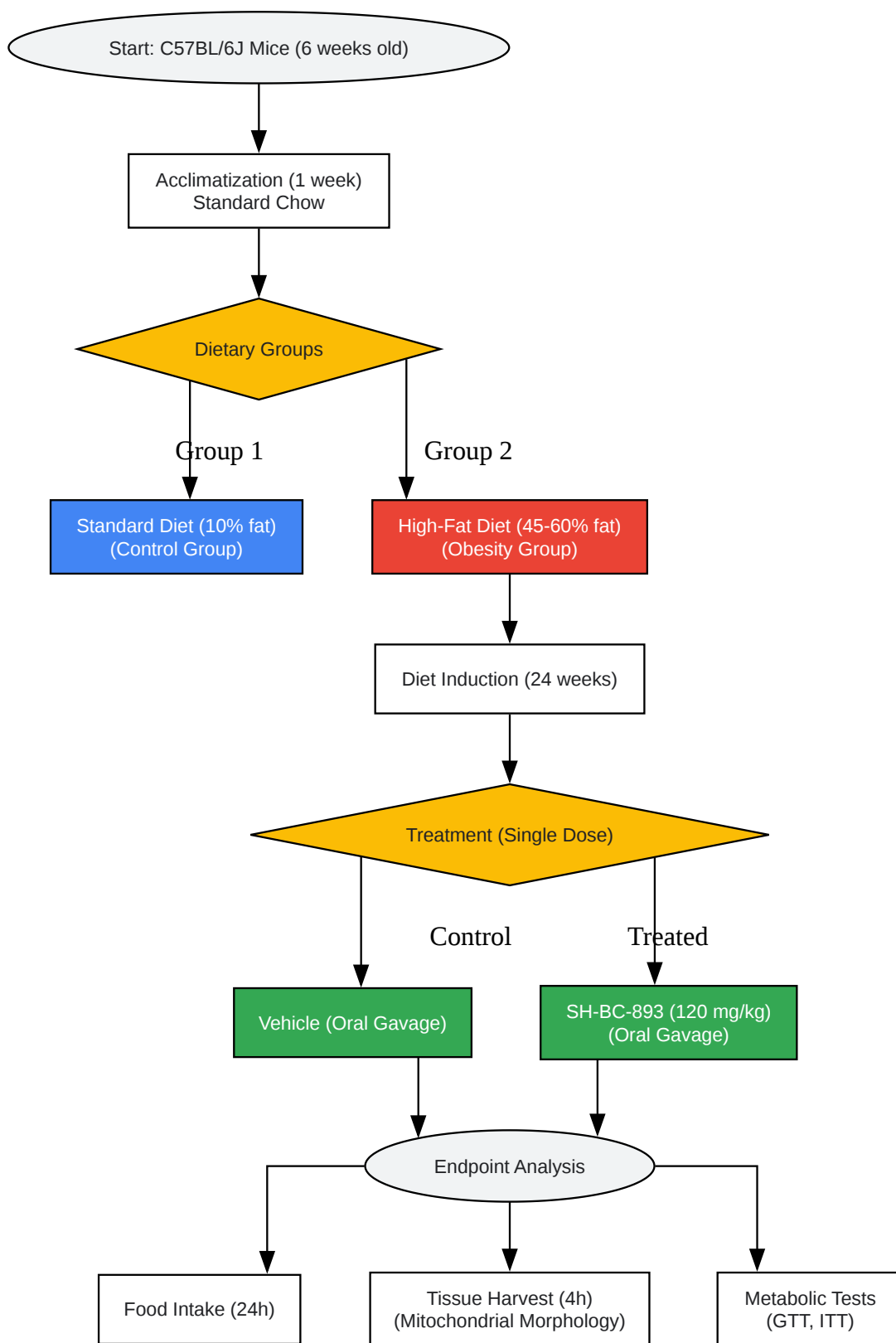
A. Signaling Pathway of SH-BC-893



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Caption: Signaling pathway of SH-BC-893.

B. Experimental Workflow for In Vivo Obesity Study



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Caption: Workflow for a diet-induced obesity study.

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